

Chlorophenol red CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorophenol red

Cat. No.: B1198410

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An In-depth Technical Guide to **Chlorophenol Red** for Researchers and Drug Development Professionals

Introduction

Chlorophenol red is a sulfonephthalein dye widely recognized for its utility as a pH indicator. [1] Its distinct and sensitive color change within a specific pH range makes it an invaluable tool in a multitude of scientific and industrial applications, from classical acid-base titrations to advanced biochemical assays and pharmaceutical research.[1][2] This technical guide provides a comprehensive overview of **Chlorophenol red**, detailing its chemical properties, diverse applications, and relevant experimental methodologies for professionals in research and drug development.

Chemical and Physical Properties

The fundamental properties of **Chlorophenol red** are summarized in the table below, providing key data for laboratory use and experimental design.

Property	Value	Citations
CAS Number	4430-20-0	[2] [3] [4]
Molecular Formula	C ₁₉ H ₁₂ Cl ₂ O ₅ S	[2] [3] [4]
Molecular Weight	423.27 g/mol	[2] [3] [4]
Synonyms	3',3''-Dichlorophenolsulfonaphthalein	[2] [4]
Appearance	Reddish-brown to green or brown powder	[2] [3]
Melting Point	261 °C	[2] [3]
pH Transition Range	pH 4.8 (Yellow) to pH 6.7 (Violet/Red)	[1] [3] [5]
Storage Conditions	Store at room temperature, below +30°C	[2] [3] [5]

Applications in Research and Drug Development

Chlorophenol red's versatility extends across numerous research disciplines. Its primary applications are detailed below.

- **pH Indication:** It is extensively used as a pH indicator in laboratories for titrations and biochemical assays due to its clear color transition.[\[1\]](#)[\[2\]](#)[\[6\]](#) In microbiology, it is added to culture media to monitor pH changes resulting from microbial growth and metabolic activity.[\[1\]](#)[\[2\]](#)
- **Pharmaceutical Research:** In the pharmaceutical industry, it aids in the formulation and stability testing of drugs by ensuring the pH remains within an optimal range for efficacy and safety.[\[2\]](#)
- **Enzyme Assays:** The compound serves as an optical transducer for monitoring enzyme activity. For instance, it is used in assays for acetylcholinesterase inhibition.[\[3\]](#)[\[7\]](#) Furthermore, a derivative, **Chlorophenol Red-β-D-galactopyranoside**, is a well-established

chromogenic substrate for β -galactosidase, an enzyme widely used as a reporter gene in molecular biology.[8] Hydrolysis of this substrate by the enzyme releases **Chlorophenol red**, resulting in a measurable color change.[8]

- **Analytical Chemistry:** It is employed in the selective determination of chlorine dioxide in drinking water.[3][4] It is also used in the detection of substances like nicotine and cannabinoids on vaping device surfaces.[3]
- **Cell Biology:** In cell culture, it functions as a pH indicator in the growth medium to visually monitor the health and metabolic activity of cells.[2] It has also been utilized in assays to detect transformed plant colonies.[3][7]
- **Biosensors:** Due to its electrochemical properties, **Chlorophenol red** can be used as a chromogenic label in the development of electroanalytical devices, such as those for detecting pathogens like *Escherichia coli*. [9][10]

Experimental Protocols and Methodologies

Preparation of a Standard Indicator Solution

A standard solution of **Chlorophenol red** for use as a pH indicator can be prepared as follows:

- **Dissolution:** Dissolve a small quantity of **Chlorophenol red** powder in distilled water or ethanol.[1]
- **Concentration Adjustment:** Adjust the final concentration based on the specific requirements of the experiment. A 0.1% solution is common for general use.[6]
- **Storage:** Store the prepared solution in a cool, dark place to maintain its stability.[1]

General Protocol for pH Measurement

- **Sample Preparation:** Prepare the aqueous sample whose pH needs to be determined.
- **Indicator Addition:** Add a few drops of the **Chlorophenol red** indicator solution to the sample.[1]

- Observation: Observe the resulting color change. A yellow color indicates a pH at or below 4.8, while a violet or red color indicates a pH at or above 6.7.[1][3] Shades in between correspond to the transition range.

Methodology for β -Galactosidase Activity Assay

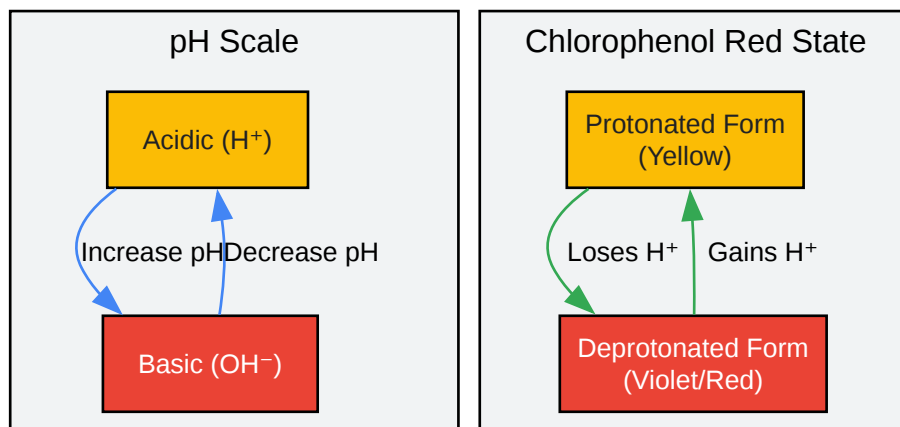
This protocol describes a typical colorimetric assay using **Chlorophenol Red- β -D-galactopyranoside (CPRG)** as a substrate.

- Reagent Preparation:
 - Prepare a lysis buffer appropriate for the cell or tissue type being assayed.
 - Prepare an assay buffer (e.g., sodium phosphate buffer, pH 7.0) containing β -mercaptoethanol.[11]
 - Prepare the CPRG substrate solution by dissolving it in the assay buffer to the desired final concentration.
- Sample Lysate Preparation: Lyse the cells or tissues expressing the β -galactosidase enzyme to release the cellular contents. Centrifuge to pellet debris and collect the supernatant containing the enzyme.
- Enzyme Reaction:
 - In a microplate well or cuvette, combine the cell lysate with the CPRG substrate solution.
 - Incubate the reaction mixture at a controlled temperature (e.g., 37°C) for a specific period.
- Signal Detection: The β -galactosidase enzyme will hydrolyze the CPRG substrate, releasing **Chlorophenol red**.[8] This results in the development of a red color.
- Quantification: Measure the absorbance of the solution at or near the maximum absorbance wavelength of **Chlorophenol red** (approximately 572-575 nm).[9][11] The intensity of the color is directly proportional to the enzyme activity.

Visualizations

Logical Relationship: pH-Dependent Color Change

The following diagram illustrates the chemical equilibrium of **Chlorophenol red**, which is responsible for its function as a pH indicator. In acidic conditions, the protonated form is predominant, appearing yellow. As the pH increases, it deprotonates to its conjugate base, which exhibits a violet/red color.

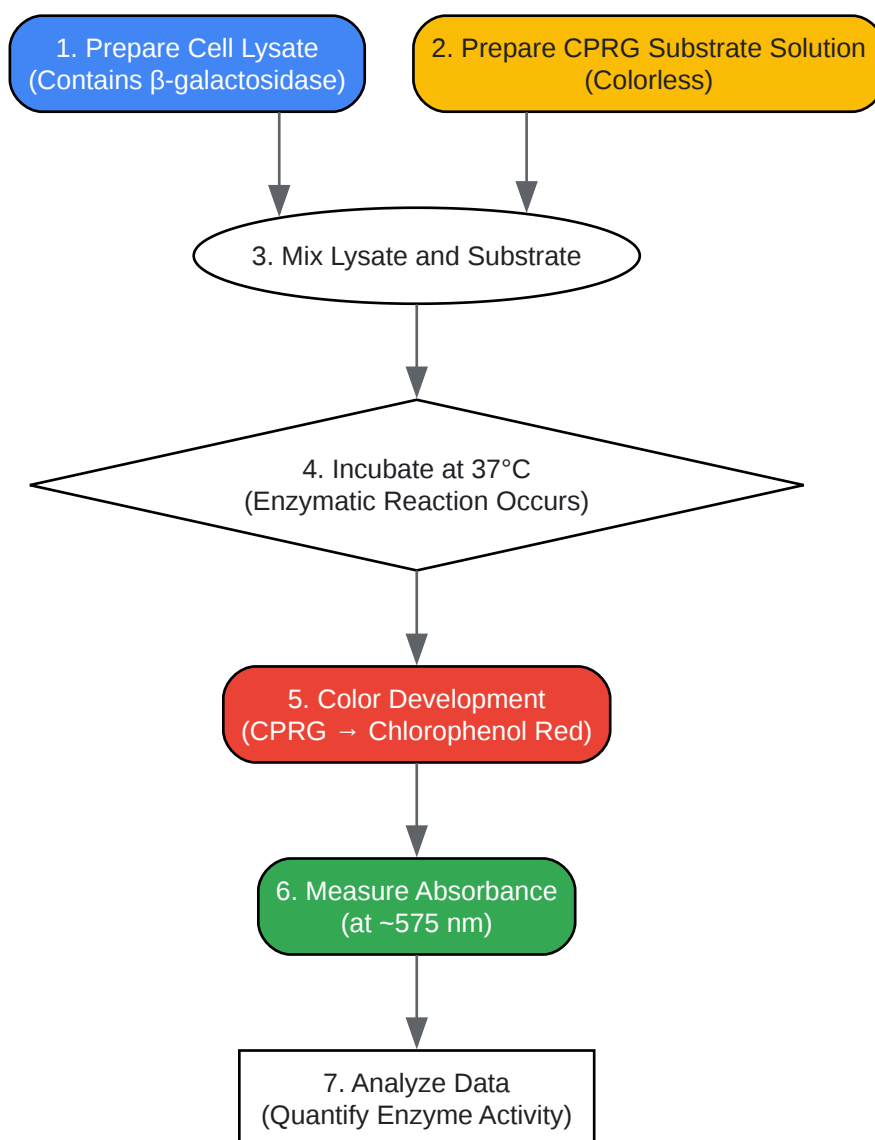


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Caption: pH-dependent equilibrium and color transition of **Chlorophenol red**.

Experimental Workflow: Enzyme Assay Using a CPRG Substrate

This diagram outlines the sequential steps involved in a typical colorimetric enzyme assay using a **Chlorophenol red**-based substrate like CPRG.



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Caption: Workflow for a β -galactosidase assay using a chromogenic CPRG substrate.

Conclusion

Chlorophenol red is a robust and versatile chemical compound with significant utility in research, clinical diagnostics, and drug development. Its reliability as a pH indicator, coupled with its application in sensitive enzyme assays and biosensing technologies, makes it an essential tool for scientists and researchers. A thorough understanding of its properties and methodologies is key to leveraging its full potential in the laboratory.

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- To cite this document: BenchChem. [Chlorophenol red CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198410#chlorophenol-red-cas-number-and-molecular-formula]

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